

Preparing SWE101 Stock Solutions with DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

SWE101 is a potent and selective inhibitor of the soluble epoxide hydrolase (sEH) phosphatase domain (sEH-P).[1][2][3][4][5] The sEH enzyme is a critical component of the arachidonic acid cascade, where it metabolizes anti-inflammatory epoxy-fatty acids (EpFAs) into less active or pro-inflammatory diols. By inhibiting the sEH-P domain, **SWE101** can modulate inflammatory signaling pathways, making it a valuable tool for research in areas such as pain, inflammation, and neurodegenerative diseases. This document provides detailed protocols for the preparation of **SWE101** stock solutions using dimethyl sulfoxide (DMSO) and outlines experimental procedures for its application in in vitro and in vivo studies.

Data Presentation



Property	Value	Reference
Molecular Weight	376.23 g/mol	[1][4][5]
CAS Number	2376322-12-0	[1][4][5]
Appearance	White to off-white solid powder	[1]
Solubility in DMSO	~100 mg/mL (~265.79 mM)	[1][5]
IC50 (human sEH-P)	4 μΜ	[1][2][5]
IC50 (rat sEH-P)	2.8 μΜ	[1][2][5]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][5]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[1][2][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SWE101 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SWE101** from its solid form using DMSO as the solvent.

Materials:

- SWE101 solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile, filter-barrier pipette tips



Procedure:

- Determine the required mass of SWE101:
 - To prepare 1 mL of a 10 mM stock solution, calculate the required mass using the following formula:
 - Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 376.23 g/mol x 1000 mg/g = 3.7623 mg

Weighing SWE101:

- Carefully weigh out approximately 3.76 mg of **SWE101** powder on an analytical balance.
- Note: It is recommended to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly to achieve the desired concentration for better accuracy.

Dissolving SWE101 in DMSO:

- Transfer the weighed SWE101 powder into a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube. For 3.76 mg, add 1 mL of DMSO.
- Vortex the tube thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.

Storage:

- Aliquot the 10 mM SWE101 stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2][5]



Protocol 2: In Vivo Application of SWE101 in a Mouse Model of Diabetic Neuropathy

This protocol is adapted from studies using sEH inhibitors in rodent models of neuropathic pain.[6][7] It outlines a general procedure for evaluating the antinociceptive effects of **SWE101** in a streptozotocin (STZ)-induced diabetic neuropathy model.

Materials:

- SWE101
- Vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline)[1][2]
- Male C57BL/6 mice (8-10 weeks old)
- Streptozotocin (STZ)
- Citrate buffer (pH 4.5)
- Blood glucose meter and strips
- Von Frey filaments for mechanical allodynia testing
- · Animal handling and injection equipment

Procedure:

- Induction of Diabetes:
 - Induce diabetes in mice by a single intraperitoneal (i.p.) injection of STZ (e.g., 150 mg/kg)
 dissolved in cold citrate buffer.
 - Administer an equivalent volume of citrate buffer to the control group.
 - Monitor blood glucose levels 72 hours post-injection and weekly thereafter. Mice with blood glucose levels >250 mg/dL are considered diabetic.
- Assessment of Neuropathic Pain:

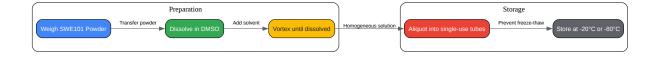


- At 2-3 weeks post-STZ injection, assess the development of mechanical allodynia using the von Frey test.
- Habituate the mice in individual Plexiglas chambers on a wire mesh floor.
- Apply von Frey filaments of increasing force to the plantar surface of the hind paw and record the paw withdrawal threshold.

• **SWE101** Administration:

- Prepare the desired dose of SWE101 in the vehicle solution. The optimal dose should be determined empirically, but a starting point could be in the range of 1-10 mg/kg, administered via i.p. injection.
- Administer the prepared SWE101 solution or vehicle to the diabetic and control mice.
- Post-Treatment Behavioral Testing:
 - At various time points after SWE101 administration (e.g., 30, 60, 120 minutes), re-assess
 the mechanical withdrawal threshold using the von Frey test.
 - An increase in the paw withdrawal threshold in the SWE101-treated group compared to the vehicle-treated group indicates an antinociceptive effect.

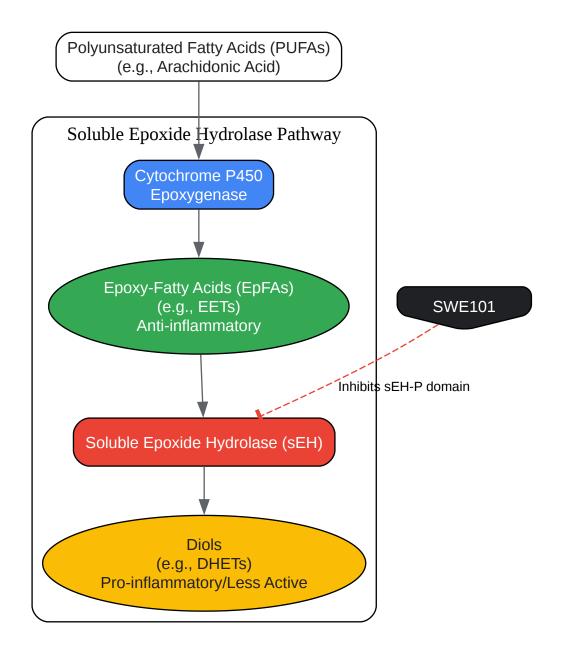
Mandatory Visualizations



Click to download full resolution via product page

Caption: Workflow for preparing **SWE101** stock solution.





Click to download full resolution via product page

Caption: The soluble epoxide hydrolase (sEH) signaling pathway.

Safety Precautions

General Handling of **SWE101**:

- **SWE101** is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.



- Avoid inhalation of the powder by handling it in a well-ventilated area or a chemical fume hood.
- In case of contact with eyes or skin, rinse immediately with plenty of water.

Handling of DMSO:

- DMSO is a powerful solvent and can readily penetrate the skin, potentially carrying dissolved substances with it.[8][9] Therefore, extreme caution should be exercised to avoid skin contact.
- It is a combustible liquid.[8][9] Keep away from heat, sparks, and open flames.
- May cause eye and skin irritation.[8]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8][10]

Always consult the material safety data sheet (MSDS) for both **SWE101** and DMSO before use for complete safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. SWE-101 | Epoxide Hydrolase | 2376322-12-0 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SWE101 | sEH-P inhibitor | Probechem Biochemicals [probechem.com]
- 4. probechem.com [probechem.com]
- 5. abmole.com [abmole.com]
- 6. Soluble epoxide hydrolase inhibition is antinociceptive in a mouse model of diabetic neuropathy PMC [pmc.ncbi.nlm.nih.gov]







- 7. Soluble Epoxide Hydrolase Inhibition Is Antinociceptive in a Mouse Model of Diabetic Neuropathy [escholarship.org]
- 8. greenfield.com [greenfield.com]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Preparing SWE101 Stock Solutions with DMSO: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2838519#preparing-swe101-stock-solutions-with-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com